

# Application Notes: Derivatization of 3-Hydroxy-4-methylbenzonitrile for Organic Synthesis

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## Compound of Interest

Compound Name: 3-Hydroxy-4-methylbenzonitrile

Cat. No.: B1318791

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## Introduction

**3-Hydroxy-4-methylbenzonitrile** is a versatile bifunctional organic compound possessing a phenolic hydroxyl group and a nitrile group.<sup>[1][2]</sup> These functional groups serve as reactive handles for a variety of chemical transformations, making the molecule a valuable building block in the synthesis of pharmaceuticals, agrochemicals, and materials. Derivatization of **3-Hydroxy-4-methylbenzonitrile** allows for the targeted modification of its physical and chemical properties, enabling the construction of more complex molecular architectures.

This document provides detailed protocols for the primary derivatization strategies involving the hydroxyl and nitrile functionalities, including O-alkylation, O-acylation, nitrile hydrolysis, and nitrile reduction.

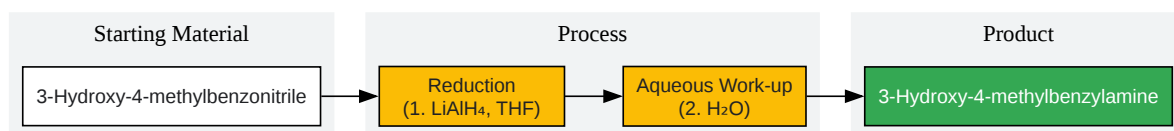
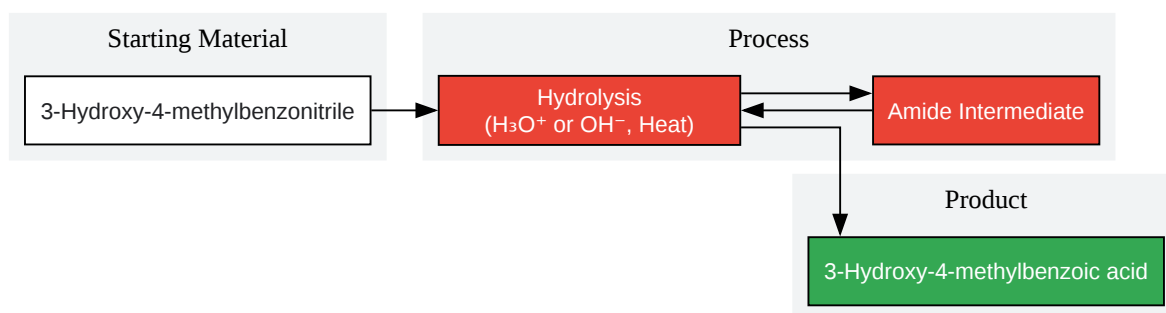
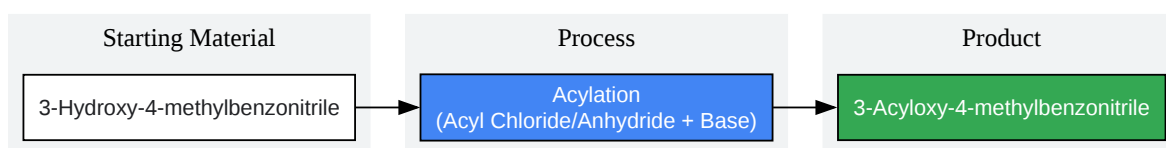
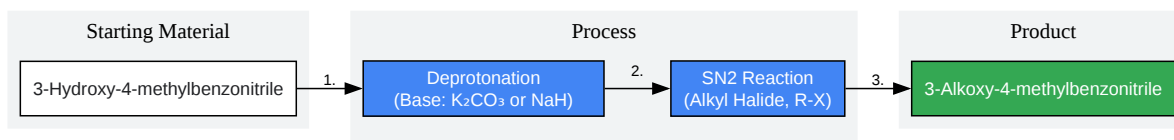
## Part 1: Derivatization of the Phenolic Hydroxyl Group

The phenolic hydroxyl group is nucleophilic and slightly acidic, making it a prime site for electrophilic attack. The most common derivatizations involve the formation of ethers and esters.

### O-Alkylation (Williamson Ether Synthesis)

The Williamson ether synthesis is a robust and widely used method for preparing ethers.<sup>[3]</sup> The reaction involves the deprotonation of the phenol to form a more nucleophilic phenoxide ion,

which then displaces a halide from an alkyl halide in an SN2 reaction.[4][5]



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## References

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